

Application Notes and Protocols for FR-190997 in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FR-190997

Cat. No.: B15570131

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FR-190997 is a potent and selective non-peptide partial agonist of the bradykinin B2 receptor (B2R).[1][2] It has demonstrated significant biological activity in various experimental models, including antiproliferative effects in cancer cell lines and the ability to lower intraocular pressure.[3][4] These application notes provide detailed protocols for the preparation of **FR-190997** stock solutions for use in cell culture experiments, along with relevant chemical and biological data to guide experimental design.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **FR-190997** is provided in the table below. This information is essential for accurate preparation of stock solutions and for understanding the compound's behavior in experimental settings.

Property	Value
Full Chemical Name	8-[2,6-dichloro-3-[N-[(E)-4-(N-methylcarbamoyl) cinnamoyl]-N-methylamino]benzyloxy]-2-methyl-4-(2-pyridylmethoxy) quinoline
Molecular Formula	C ₄₁ H ₃₅ Cl ₂ N ₅ O ₅
Molecular Weight	760.66 g/mol
Appearance	Crystalline solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Primary Target	Bradykinin B2 Receptor (B2R)

Preparing FR-190997 Stock Solutions

The following protocol outlines the steps for preparing a 10 mM stock solution of **FR-190997** in DMSO. This high-concentration stock can then be used to prepare working solutions for various cell culture experiments.

Materials:

- **FR-190997** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

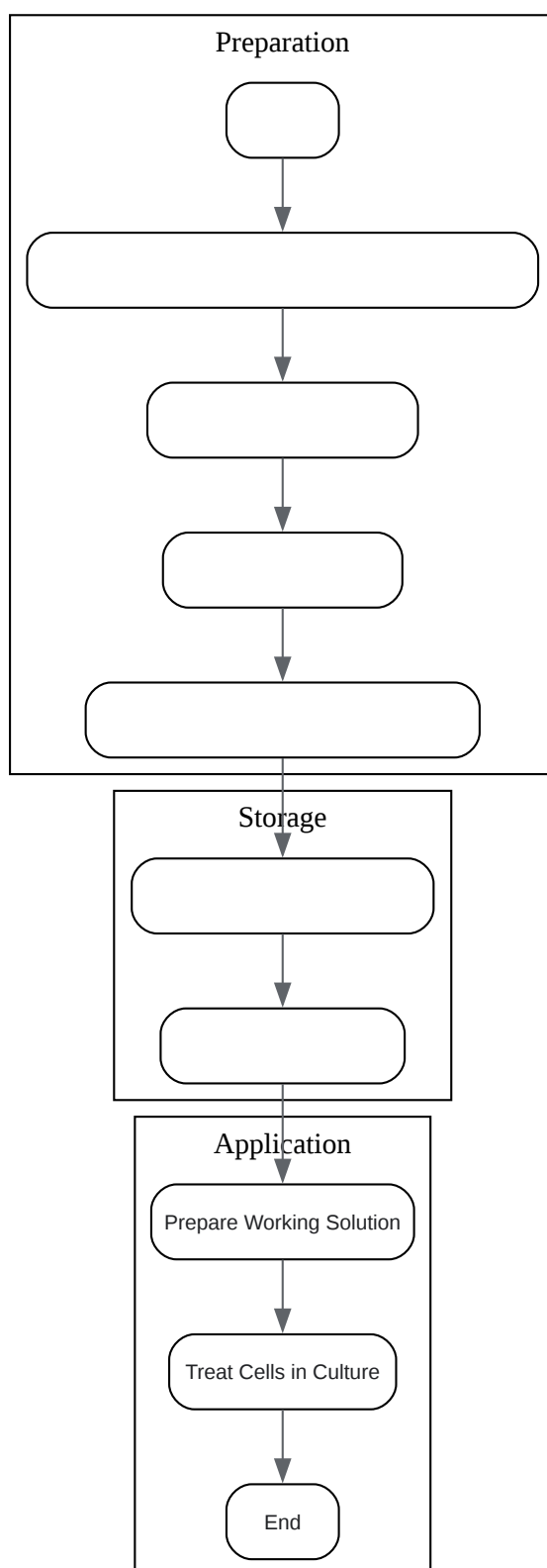
Protocol:

- Equilibrate **FR-190997** to Room Temperature: Before opening, allow the vial of **FR-190997** powder to equilibrate to room temperature for at least 30 minutes. This prevents condensation from forming on the powder.

- **Weigh FR-190997:** Carefully weigh out the desired amount of **FR-190997** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.61 mg of **FR-190997**.
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed **FR-190997** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 7.61 mg of powder.
- **Ensure Complete Dissolution:** Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a water bath (37°C) for 5-10 minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. Based on general guidelines for small molecules in DMSO, stock solutions are expected to be stable for up to one month at -20°C and up to six months at -80°C.^[5] However, it is recommended to perform stability tests for your specific experimental conditions.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the workflow for preparing **FR-190997** stock solutions.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **FR-190997** stock solutions.

Working Concentrations for Cell Culture Experiments

The optimal working concentration of **FR-190997** will vary depending on the cell type, assay, and experimental goals. The table below provides a summary of reported effective concentrations to serve as a starting point for dose-response experiments.

Application/Cell Line	Reported Concentration (IC ₅₀ /EC ₅₀)	Reference
Antiproliferative (MCF-7)	2.14 μ M	[3]
Antiproliferative (MDA-MB-231)	0.08 μ M (80 nM)	[3][6]
Intracellular Ca ²⁺ Mobilization	155 nM	[4]
Prostaglandin Production	15-19 nM	[4]

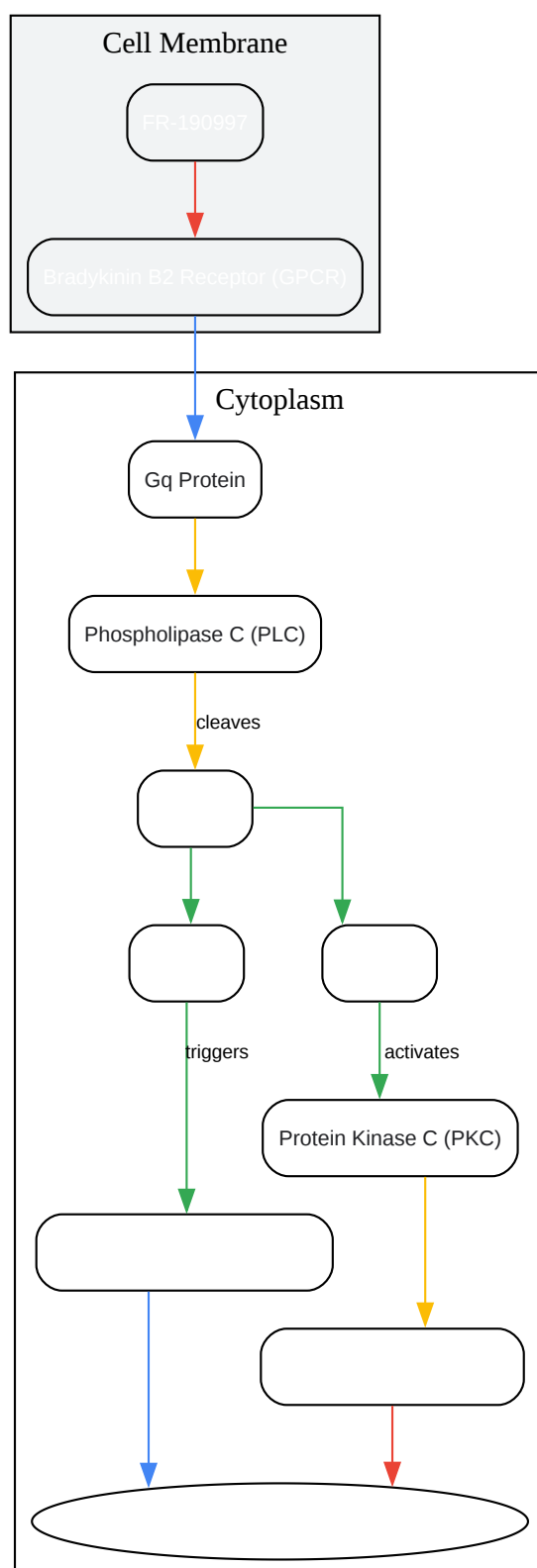
General Recommendations:

- **Dose-Response:** It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. A typical starting range could be from 10 nM to 10 μ M.
- **DMSO Control:** Always include a vehicle control (DMSO at the same final concentration as your highest **FR-190997** concentration) in your experiments to account for any effects of the solvent on the cells.[7] The final concentration of DMSO in the cell culture medium should generally be kept below 0.5% to avoid cytotoxicity.[5]

Mechanism of Action and Signaling Pathway

FR-190997 acts as a partial agonist at the bradykinin B2 receptor, a G-protein coupled receptor (GPCR).[3] Upon binding, it initiates a signaling cascade that has been shown to involve the activation of Phospholipase C (PLC), leading to the mobilization of intracellular calcium ([Ca²⁺]_i) and the activation of the Extracellular signal-regulated kinase (ERK) pathway.[4][8]

The diagram below illustrates the signaling pathway initiated by **FR-190997**.



[Click to download full resolution via product page](#)

Caption: **FR-190997** signaling pathway via the B2 receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. A different molecular interaction of bradykinin and the synthetic agonist FR190997 with the human B2 receptor: evidence from mutational analysis - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. FR-190997, a nonpeptide bradykinin B2-receptor partial agonist, is a potent and efficacious intraocular pressure lowering agent in ocular hypertensive cynomolgus monkeys - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. medchemexpress.cn](https://www.medchemexpress.cn) [[medchemexpress.cn](https://www.medchemexpress.cn)]
- [6. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [7. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [8. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for FR-190997 in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570131/docs#application-notes-and-protocols-for-fr-190997-in-cell-culture-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)